

Personal protective equipment for handling 2-Nitrophenoxyacetyl Chloride

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Compound of Interest

Compound Name: *2-Nitrophenoxyacetyl Chloride*

Cat. No.: *B1280399*

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Essential Safety and Handling Guide for 2-Nitrophenoxyacetyl Chloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Nitrophenoxyacetyl Chloride**. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical in a laboratory setting. Adherence to these protocols is critical for personal safety and to prevent environmental contamination.

Chemical Identifier:

- CAS Number: 20142-87-4[1]
- Molecular Formula: C₈H₆CINO₄[1]

Hazard Identification and Immediate Precautions

2-Nitrophenoxyacetyl Chloride is a corrosive and moisture-sensitive substance that can cause severe burns.[1] It is classified as an irritant and reacts with water.[1] Immediate precautionary measures include handling the chemical within a certified chemical fume hood, ensuring adequate ventilation, and having immediate access to an eyewash station and a safety shower.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for handling **2-Nitrophenoxyacetyl Chloride**. The selection of PPE is based on the potential routes of exposure and the chemical's hazardous properties.

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Chemical splash goggles and a face shield.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [2]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). A chemically resistant lab coat or apron must be worn.	Gloves must be inspected before each use and comply with EN 374 (EU) or ASTM F739 (US) standards.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate acid gas/organic vapor cartridge.	Required when handling outside of a fume hood or if there is a risk of exceeding exposure limits.

Occupational Exposure Limits: No specific occupational exposure limits have been established for **2-Nitrophenoxyacetyl Chloride**. Therefore, it is crucial to handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Nitrophenoxyacetyl Chloride** is essential to minimize risk.

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Gather all necessary PPE and ensure it is in good condition.

- Prepare all required equipment and reagents before handling the chemical.
- Have a spill kit readily accessible.
- Handling:
 - Conduct all manipulations of **2-Nitrophenoxyacetyl Chloride** within the chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.
 - Avoid inhalation of dust or vapors.
 - Use non-sparking tools and equipment.
 - Keep the container tightly closed when not in use.
 - Prevent contact with water and moisture, as it can react violently.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed and protected from moisture.
 - Store away from incompatible materials such as strong bases, alcohols, and oxidizing agents.

Emergency Procedures

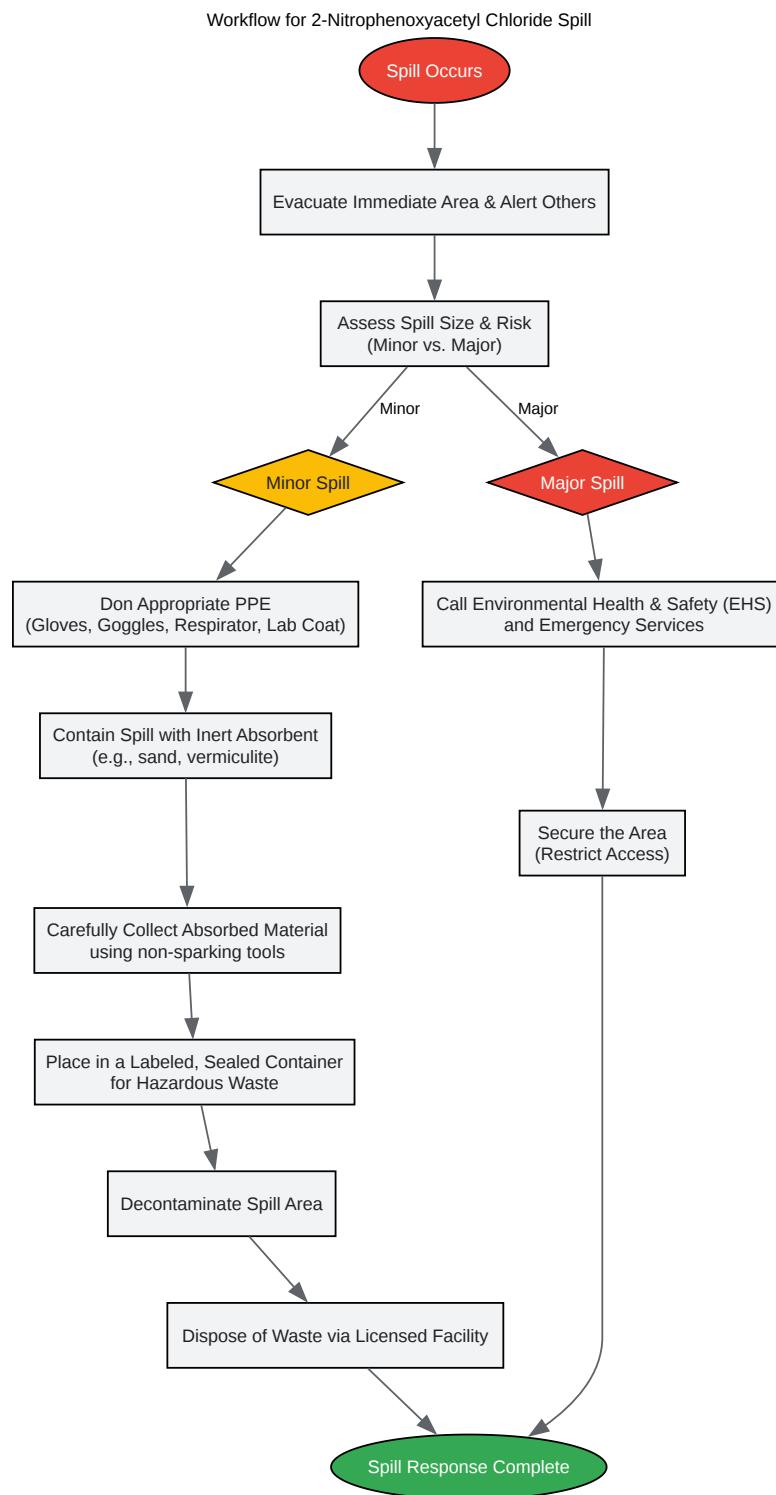
Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Response

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response Workflow

The following diagram illustrates the step-by-step procedure for responding to a **2-Nitrophenoxyacetyl Chloride** spill.

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References

- 1. epfl.ch [epfl.ch]
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